

assessing the environmental safety profile of Antiblaze 100 compared to halogenated alternatives

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Antiblaze 100*

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A Comparative Environmental Safety Profile: Antiblaze 100 Versus Halogenated Alternatives

For Researchers, Scientists, and Drug Development Professionals: An objective comparison of the environmental safety profiles of the chlorinated organophosphorus flame retardant, **Antiblaze 100**, and three common halogenated flame retardants: decaBDE, HBCD, and TBBPA. This guide provides a synthesis of available experimental data on persistence, bioaccumulation, and ecotoxicity to inform material selection and risk assessment.

The selection of flame retardants in various applications, from electronics to building materials, carries significant environmental implications. While effective in reducing fire risk, many of these chemical agents can persist in the environment, accumulate in organisms, and exert toxic effects. This guide offers a comparative analysis of the environmental safety of **Antiblaze 100**, a chlorinated organophosphorus flame retardant, against three widely scrutinized halogenated flame retardants (HFRs): Decabromodiphenyl ether (decaBDE), Hexabromocyclododecane (HBCD), and Tetrabromobisphenol A (TBBPA).

Executive Summary

Halogenated flame retardants, particularly brominated compounds like decaBDE and HBCD, have been identified as persistent, bioaccumulative, and toxic (PBT) substances.^{[1][2][3]} This

has led to regulatory restrictions and a search for alternatives. **Antiblaze 100**, chemically identified as 2,2-bis(chloromethyl)trimethylene bis[bis(2-chloroethyl)phosphate], represents a chlorinated organophosphorus alternative. While organophosphorus flame retardants are often marketed as environmentally preferable to their brominated counterparts, a detailed examination of their environmental safety profiles is crucial. This guide compiles and compares key environmental endpoints for these substances to provide a clearer understanding of their relative risks.

Data Presentation: A Comparative Overview

The following tables summarize the available quantitative data on the persistence, bioaccumulation potential, and ecotoxicity of **Antiblaze 100** and the selected halogenated alternatives.

Table 1: Physical-Chemical Properties and Persistence

Parameter	Antiblaze 100	decaBDE	HBCD	TBBPA
CAS Number	38051-10-4	1163-19-5	3194-55-6	79-94-7
Log K _{ow} (Octanol-Water Partition Coefficient)	3.6 (estimated)	9.97 (experimental)	5.62 (experimental)	4.5 (experimental)
Water Solubility (mg/L)	1.8 (estimated)	<0.001	0.0047	4.17
Ready Biodegradability (OECD 301)	Not readily biodegradable	Not readily biodegradable	Not readily biodegradable	Not readily biodegradable
Inherent Biodegradability (OECD 302)	Inherently biodegradable	Not inherently biodegradable	Not inherently biodegradable	Inherently biodegradable
Soil Half-life (t _{1/2})	Data not readily available	>180 days	5.5 - 11.4 days (anaerobic)	20.8 days (unplanted submerged soil) [4]
Aquatic Sediment Half- life (t _{1/2})	Data not readily available	>180 days	Data not readily available	Data not readily available

Table 2: Bioaccumulation Potential

Parameter	Antiblaze 100	decaBDE	HB CD	TBBPA
Bioconcentration Factor (BCF) - Fish (L/kg)	13-108	<5000	8900 - 18100	148 - 2600
Bioaccumulation Factor (BAF) (L/kg)	Data not readily available	High potential	High potential	Low to moderate potential
Biomagnification Factor (BMF)	Data not readily available	Evidence of biomagnification	Evidence of biomagnification	Low potential

Table 3: Ecotoxicity

Endpoint	Antiblaze 100	decaBDE	HB CD	TBBPA
Fish Acute Toxicity (96h LC ₅₀)	>100 mg/L (Zebra fish)	>0.05 mg/L	0.5 - 5 mg/L	>1 mg/L
Invertebrate Acute Toxicity (48h EC ₅₀ - Daphnia magna)	13 mg/L	>0.05 mg/L	0.09 mg/L	0.85 mg/L
Algae Growth Inhibition (72h EC ₅₀)	3.7 mg/L (Pseudokirchneriella subcapitata)	>0.05 mg/L	0.063 mg/L	0.5 mg/L

Experimental Protocols

The data presented in this guide are primarily derived from studies conducted following standardized international guidelines, predominantly those established by the Organisation for Economic Co-operation and Development (OECD). These protocols are designed to ensure data quality and comparability across different studies and substances.

Persistence Testing

- **Ready Biodegradability (OECD 301):** These tests, such as the Manometric Respirometry Test (OECD 301F), assess the potential for rapid and complete biodegradation of a chemical in an aerobic aqueous environment.[\[1\]](#) A substance is generally considered readily biodegradable if it meets a threshold of 60-70% degradation within a 28-day period.
- **Inherent Biodegradability (OECD 302):** Tests like the Zahn-Wellens/EMPA test (OECD 302B) evaluate the ultimate biodegradability of a chemical under optimal conditions, providing an indication of its potential to be removed in wastewater treatment plants.[\[5\]](#)
- **Transformation in Soil (OECD 307):** This guideline is used to determine the rate and pathway of a chemical's degradation in both aerobic and anaerobic soil environments, providing crucial data for calculating soil half-life.[\[5\]](#)[\[6\]](#)
- **Transformation in Aquatic Sediment Systems (OECD 308):** This test assesses the degradation of a substance in aquatic sediment under both aerobic and anaerobic conditions, which is critical for understanding the fate of chemicals that partition to sediments.[\[1\]](#)[\[7\]](#)

Bioaccumulation Testing

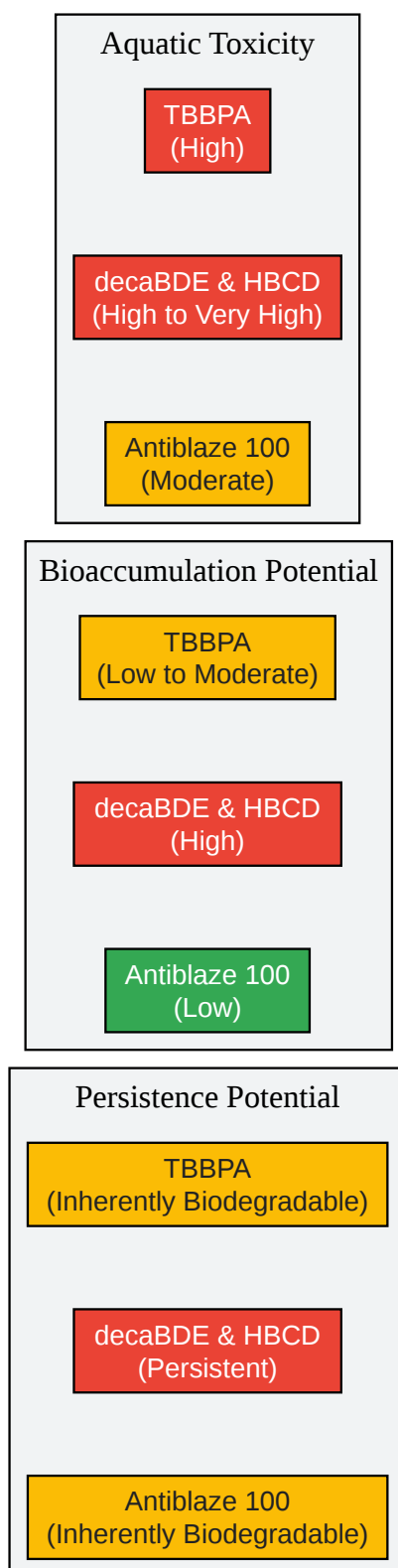
- **Bioaccumulation in Fish (OECD 305):** This is the standard method for determining the bioconcentration factor (BCF) of a chemical in fish. It involves exposing fish to the chemical in water and measuring its concentration in the fish tissue over time.[\[8\]](#)

Ecotoxicity Testing

- **Fish, Acute Toxicity Test (OECD 203):** This test determines the concentration of a substance that is lethal to 50% of a test population of fish (LC₅₀) over a 96-hour exposure period.[\[9\]](#)[\[10\]](#)
- **Daphnia sp. Acute Immobilisation Test (OECD 202):** This guideline is used to determine the concentration of a substance that causes immobilization in 50% of a test population of Daphnia magna (a small crustacean) over a 48-hour period (EC₅₀).[\[11\]](#)[\[12\]](#)
- **Freshwater Alga and Cyanobacteria, Growth Inhibition Test (OECD 201):** This test assesses the effect of a chemical on the growth of algae, determining the concentration that inhibits growth by 50% (EC₅₀) over a 72-hour period.[\[13\]](#)[\[14\]](#)

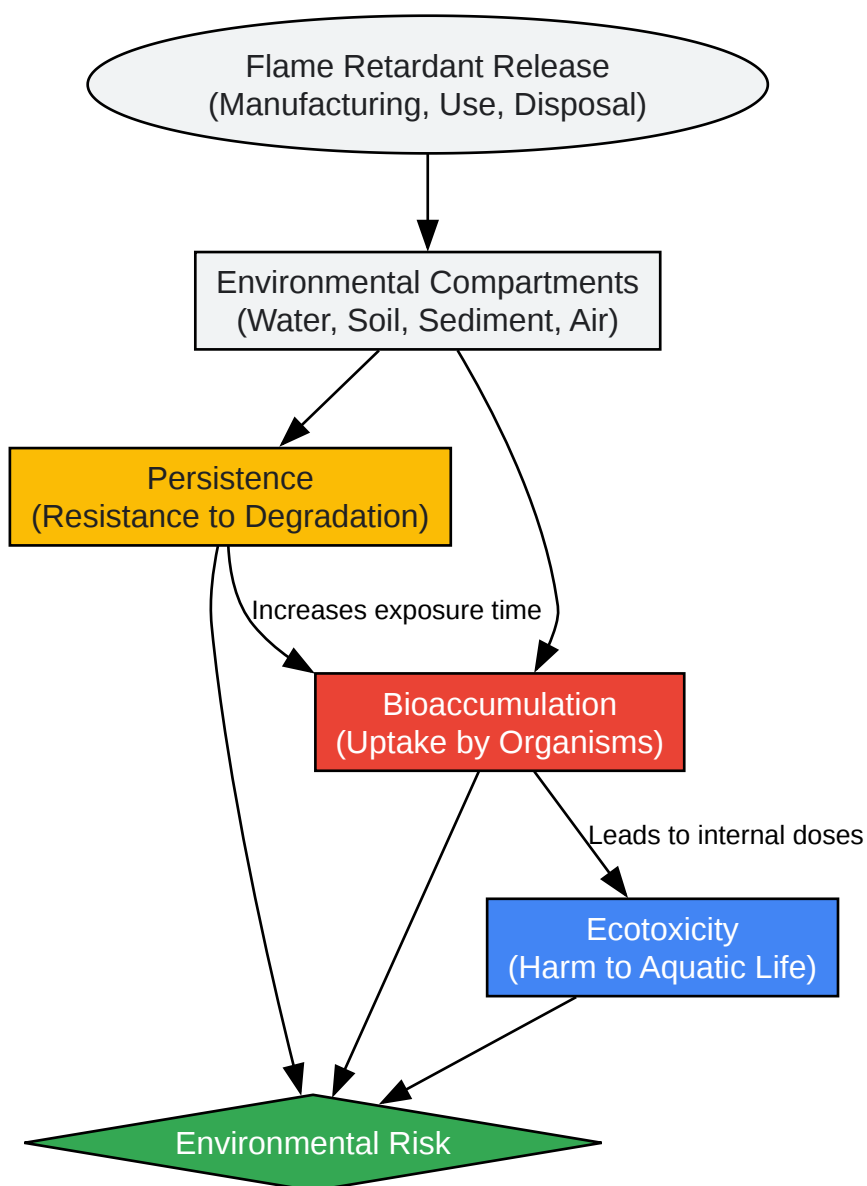
Visualizing the Comparison

The following diagrams, generated using Graphviz, illustrate key comparative aspects of the environmental safety profiles.



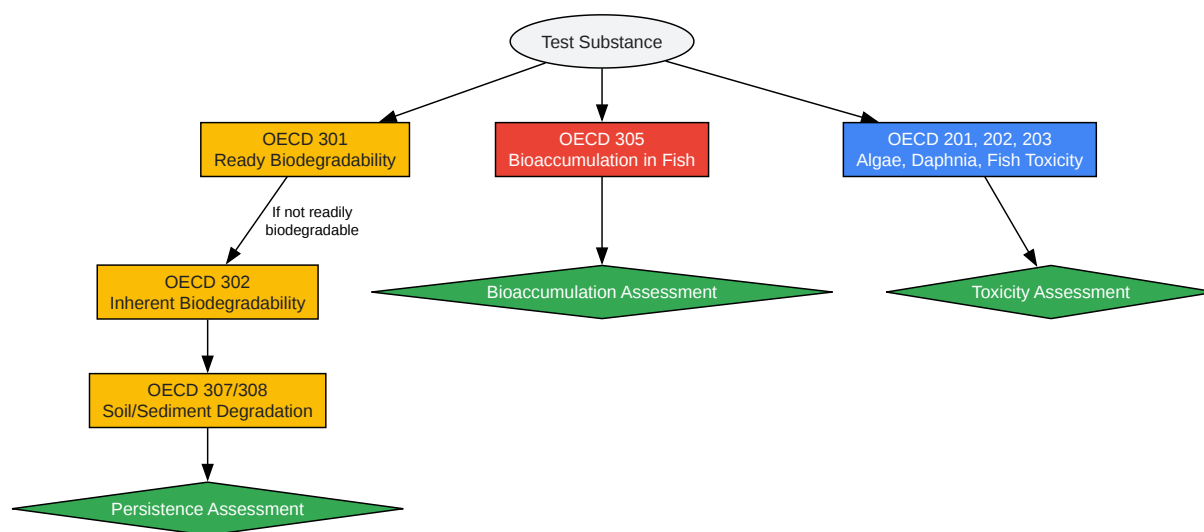
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Figure 1: Comparative Environmental Hazard Profile



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Figure 2: Environmental Risk Assessment Pathway



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Figure 3: Experimental Workflow for Environmental Safety Assessment

Conclusion

Based on the available data, **Antiblaze 100** presents a different environmental safety profile compared to the selected halogenated flame retardants. While it is not readily biodegradable, its inherent biodegradability and lower bioaccumulation potential suggest a reduced capacity for long-term environmental persistence and accumulation in food webs compared to highly persistent and bioaccumulative substances like decaBDE and HBCD. However, the aquatic toxicity of **Antiblaze 100** is notable, particularly towards algae and invertebrates, placing it in a category of moderate to high concern for ecotoxicity.

In contrast, decaBDE and HBCD exhibit a classic PBT profile, with high persistence, high bioaccumulation potential, and significant toxicity. TBBPA, while also a brominated flame

retardant, shows lower bioaccumulation potential than decaBDE and HBCD, but still raises concerns due to its toxicity.

It is important to note that as a chlorinated organophosphorus flame retardant, **Antiblaze 100** is not a "halogen-free" alternative. The presence of chlorine in its structure warrants consideration, as some chlorinated compounds can also have adverse environmental and health effects.

This comparative guide is intended to provide a snapshot of the current understanding of the environmental safety of these flame retardants. Researchers and professionals are encouraged to consult the primary literature and regulatory assessments for a more in-depth analysis when making decisions regarding material selection and chemical safety.

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- To cite this document: BenchChem. [assessing the environmental safety profile of Antiblaze 100 compared to halogenated alternatives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7774406#assessing-the-environmental-safety-profile-of-antiblaze-100-compared-to-halogenated-alternatives]

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